

Application Note: Precision Handling of Hygroscopic Histamine Bisphosphate

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: 23297-93-0; 51-74-1

Cat. No.: B2372502

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Material Science & Stoichiometry

Before handling, one must understand the physical state of the reagent. Histamine bisphosphate typically exists as a monohydrate (

) or an anhydrous salt.

- The "Base" Trap: Dosing is almost always calculated based on the Histamine Base, not the salt weight.
- The Hygroscopic Shift: If the anhydrous salt absorbs atmospheric moisture, it transitions toward the hydrate form, altering the effective molecular weight (MW) and causing under-dosing of the active base.

Stoichiometric Conversion Table

Form	Formula	MW (g/mol)	Conversion Factor (Salt to Base)
Histamine Base		111.15	1.00
Histamine Bisphosphate (Anhydrous)		307.14	2.76 (1 mg Base ≈ 2.76 mg Salt)
Histamine Bisphosphate (Monohydrate)		325.15	2.93 (1 mg Base ≈ 2.93 mg Salt)



Critical Check: Always verify the specific MW on your vendor's Certificate of Analysis (CoA). If the container has been opened previously in a humid environment (>40% RH), assume the water content has drifted unless stored in a desiccator.

Protocol: The "Dry Chain" Weighing Workflow

Objective: To weigh histamine bisphosphate accurately without moisture interference.

Prerequisites

- Environment: Relative Humidity (RH) < 40% is ideal.
- Equipment: Analytical balance (0.01 mg readability), anti-static gun, desiccator cabinet.
- PPE: Nitrile gloves, lab coat, safety glasses (Histamine is a potent vasodilator).

Step-by-Step Methodology

- Thermal Equilibration (Crucial):

- If stored at -20°C or 4°C, remove the reagent bottle and place it in a desiccator at room temperature for at least 3 hours before opening.
- Reasoning: Opening a cold bottle in ambient air causes immediate condensation on the hygroscopic crystals, permanently altering the water content [1].
- Anti-Static Treatment:
 - Glass and plastic spatulas can carry static charge, causing the light powder to "fly" or cling. Use an anti-static gun on the weighing boat and spatula.
- Weighing by Difference (The Golden Rule):
 - Do not add powder slowly to a tared boat on the balance (this maximizes surface area exposure to humidity).
 - Step A: Tare the balance with the empty weighing vessel.
 - Step B: In a dry environment (or quickly), transfer an approximate amount to the vessel.
 - Step C: Record the exact weight immediately.
 - Step D: Dissolve the entire weighed amount. Calculate the final volume based on this mass to achieve the target concentration.
 - Formula:
- Immediate Solubilization:
 - Do not leave the weighed powder sitting. Add solvent immediately.

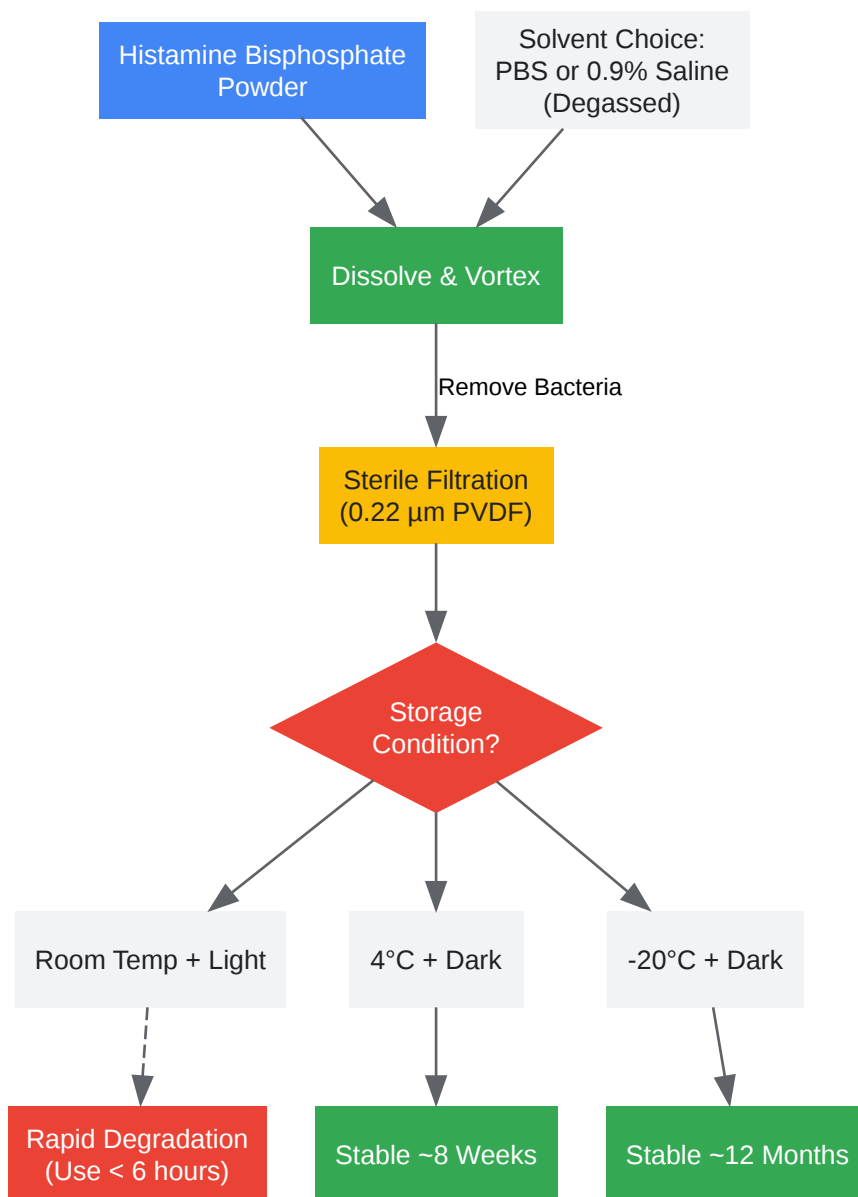
Protocol: Solubilization & Stability

Objective: Create a stable stock solution free from degradation products.

The Photolytic Instability

Histamine solutions degrade rapidly under fluorescent light at room temperature, losing up to 80% potency in 7 days if unprotected [2].[\[1\]](#)

Workflow Diagram: Stability Logic



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Caption: Stability logic flow for Histamine Bisphosphate solutions. Light and heat are primary degradation accelerators.

Preparation Steps

- Solvent: Use Phosphate Buffered Saline (PBS) or 0.9% NaCl.

- Note: Ensure the solvent is degassed to minimize oxidative potential, though histamine is relatively oxidation-resistant compared to catecholamines.
- Container: Use Amber glass vials or wrap clear tubes in aluminum foil.
- Sterilization: Sterile filter (0.22 μm) immediately. Bacterial growth (e.g., *Pseudomonas*) can produce enzymes that degrade histamine [3].
- Storage:
 - Short Term: 4°C (Refrigerator) – Stable for ~8 weeks if protected from light.
 - Long Term: -20°C (Freezer) – Stable for up to 12 months.[1] Avoid repeated freeze-thaw cycles (aliquot single-use volumes).

Validation: Quality Control (QC)

Trustworthiness: A protocol is only as good as its verification.

Method A: UV Absorbance (Quick Check)

Histamine has low UV absorbance, but high concentrations can be checked at 210-220 nm.

- Limitation: Low sensitivity and interference from buffers.

Method B: HPLC (Gold Standard)

For critical assays (e.g., GMP environments), validate concentration using HPLC with ion-pair chromatography or derivatization (OPA).

HPLC Conditions (Example):

- Column: C18 Reverse Phase.
- Mobile Phase: Phosphate buffer (pH 3.0) + Acetonitrile (ion-pair reagent may be required).
- Detection: UV 210 nm.
- Reference: Compare against a fresh USP Histamine Dihydrochloride standard [4].

Safety & Toxicity

Histamine is a potent bioactive amine.

- Inhalation: Can cause bronchoconstriction (asthma-like symptoms). Handle powder in a fume hood.
- Skin Contact: Can cause local vasodilation (redness, hives) and itching.
- Systemic: Ingestion or injection causes hypotension and tachycardia.

References

- USP Monographs: Histamine Phosphate Injection. United States Pharmacopeia (USP29-NF24). [Link](#)
- Degradation of histamine solutions used for bronchoprovocation. Tierney et al. (1994). Chest. [Link](#)
- Stability of stored histamine diphosphate solutions. Malo et al. (1982). J Allergy Clin Immunol. [Link](#)
- **Histamine Bisphosphate Monohydrate** Product Information. Sigma-Aldrich / Merck. [Link](#)

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Sources

- 1. Degradation of histamine solutions used for bronchoprovocation - PubMed [pubmed.ncbi.nlm.nih.gov]
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